

# Application Notes & Protocols: Neutralization of Carbomer 941 with Triethanolamine

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## Compound of Interest

Compound Name: **Carbomer 941**

Cat. No.: **B15547619**

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## Introduction

**Carbomer 941** is a high molecular weight, cross-linked polymer of acrylic acid.[1][2] In its dry, powdered form, the polymer chains are tightly coiled. When dispersed in water, a low-viscosity, acidic solution is formed with a pH typically between 2.7 and 3.3.[3] The process of neutralization, most commonly with an organic base like triethanolamine (TEA), is critical to unlocking its function as a gelling agent.[4][5]

The neutralization mechanism involves the deprotonation of the carboxylic acid (-COOH) groups on the Carbomer polymer backbone by the base (TEA). This results in the formation of anionic carboxylate (-COO<sup>-</sup>) groups. The resulting electrostatic repulsion between these negatively charged groups causes the coiled polymer to uncoil and expand, leading to a significant increase in the viscosity of the solution and the formation of a clear gel.[1][5] This process is highly pH-dependent, with maximum viscosity typically achieved in a pH range of 6.0 to 10.0.[1][6] **Carbomer 941** is known for producing gels with long rheological properties, suitable for low-viscosity formulations.[5]

## Quantitative Data Summary

The following tables summarize the key quantitative parameters involved in the preparation and neutralization of **Carbomer 941** gels.

Table 1: Typical Properties of Carbomer Dispersions

Property	Carbomer 941 (0.5% w/v in water)	Notes
Appearance	White, fluffy powder	[6]
pH of Dispersion (pre-neutralization)	~3.0	Dispersions are acidic due to the carboxylic acid groups.[1]
Viscosity of Dispersion (pre-neutralization)	Low	The polymer is not yet uncoiled, resulting in minimal thickening.[7]

| Viscosity of Neutralized Gel (post-neutralization) | 4,000 - 10,000 cP | Viscosity is highly dependent on concentration and final pH.[8] |

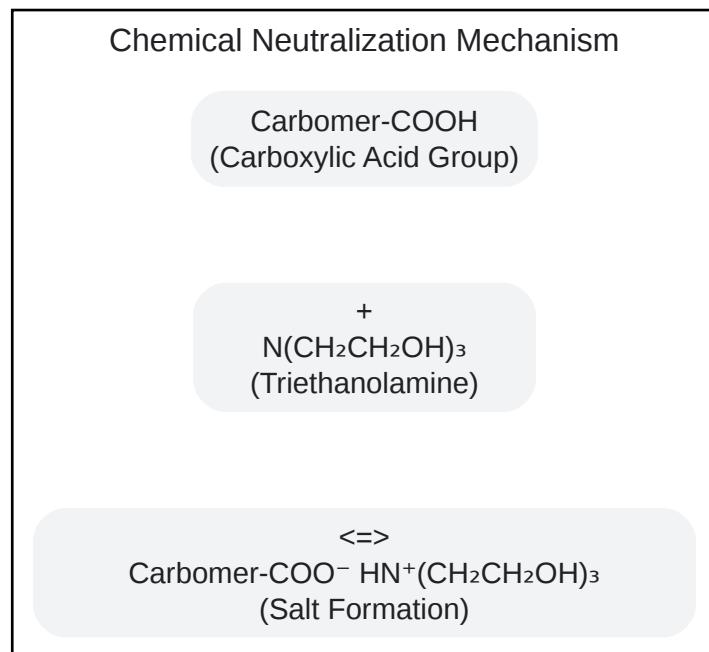
Table 2: Neutralization Parameters with Triethanolamine (TEA)

Parameter	Value / Range	Notes
Typical Carbomer 941 Concentration	0.1% - 1.5%	Use level depends on the desired final viscosity.[6]
Recommended Neutralizer	Triethanolamine (TEA)	A common, effective organic base for neutralizing Carbomers.[4][9]
TEA to Carbomer Ratio (Approximate)	1:1 to 1.5:1 (w/w)	This ratio is a starting point; the final amount should be determined by pH measurement.[3]
Optimal pH for Maximum Viscosity	6.0 - 10.0	The gel structure forms as the pH increases above 6.0.[3][6]

| Final Gel Appearance | Sparklingly clear | [3] |

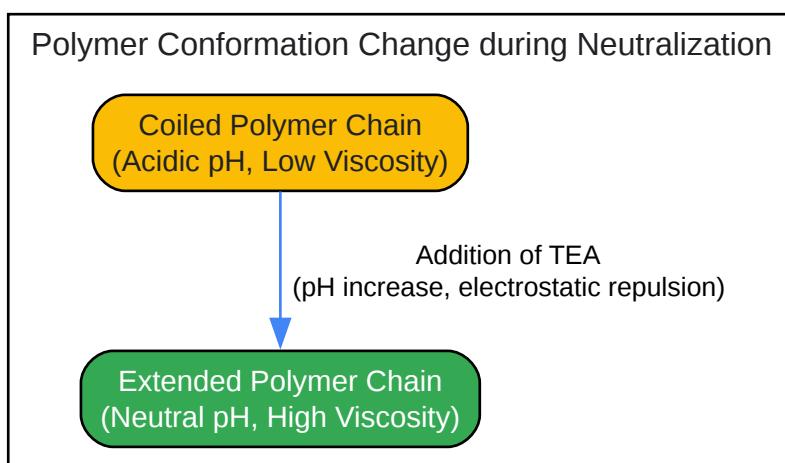
## Visualizations

## Chemical Interaction and Process Flow



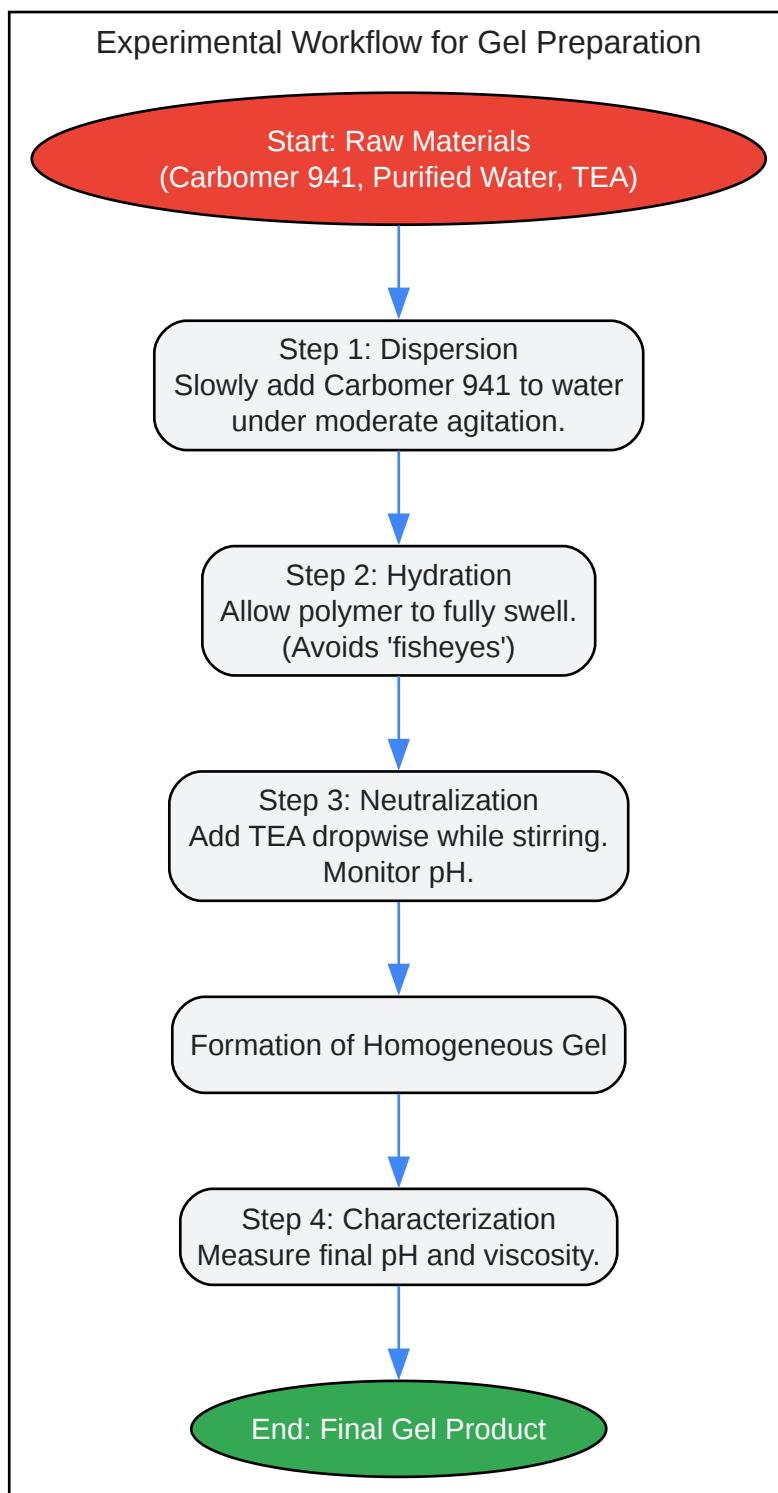
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Caption: Chemical reaction between Carbomer's acid group and TEA.



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Caption: Carbomer polymer uncoiling upon neutralization with TEA.



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Caption: Workflow for **Carbomer 941** gel preparation and analysis.

## Experimental Protocols

### Protocol 1: Preparation of Carbomer 941 Aqueous Dispersion

Objective: To properly disperse and hydrate **Carbomer 941** powder in water to form a uniform, lump-free solution.

Materials:

- **Carbomer 941** powder
- Purified, deionized water
- Variable-speed overhead mixer or magnetic stirrer
- Beaker of appropriate size
- Spatula or weigh boat

Methodology:

- Water Preparation: Measure the required volume of deionized water into a beaker. The beaker should be large enough to accommodate the final gel volume and prevent splashing during mixing.
- Agitation: Begin stirring the water at a moderate speed (e.g., 800-1200 rpm) to create a vortex.<sup>[10]</sup> The vortex should be controlled to avoid excessive air entrapment.<sup>[4]</sup>
- Carbomer Addition: Carefully and slowly sprinkle the pre-weighed **Carbomer 941** powder onto the surface of the vortex.<sup>[10]</sup> Adding the powder in small increments prevents the formation of agglomerates or "fisheyes," where the outer layer of a powder clump hydrates and prevents water from penetrating the interior.<sup>[7][10]</sup>
- Mixing and Hydration: Continue mixing until all the powder is incorporated and the dispersion appears uniform. This may take 10-30 minutes depending on the batch size and agitation speed.

- Hydration Period: Stop the mixer and allow the dispersion to stand undisturbed for at least 30 minutes to an hour to ensure complete hydration of the polymer particles. The solution at this stage will be translucent and acidic (pH ~3.0).[\[7\]](#)

## Protocol 2: Neutralization with Triethanolamine (TEA)

Objective: To neutralize the acidic **Carbomer 941** dispersion with TEA to form a viscous gel.

Materials:

- Hydrated **Carbomer 941** dispersion (from Protocol 1)
- Triethanolamine (TEA)
- Calibrated pH meter or pH indicator strips
- Slow-speed mixer or manual stirrer
- Pipette or dropper

Methodology:

- Stirring: Begin gentle, slow-speed stirring of the hydrated **Carbomer 941** dispersion. High-shear mixing after neutralization should be avoided as it can permanently reduce the final viscosity.[\[1\]](#)[\[10\]](#)
- TEA Addition: Add TEA dropwise and slowly to the dispersion.[\[11\]](#) The gel will begin to form and thicken almost immediately. It is crucial to add the neutralizer slowly to prevent localized high pH spots, which can result in gel inconsistencies.[\[2\]](#)
- pH Monitoring: Periodically stop stirring and measure the pH of the mixture. Continue adding TEA incrementally until the target pH (typically between 6.0 and 7.5 for most topical applications) is reached.[\[7\]](#)[\[12\]](#)
- Homogenization: Once the target pH is achieved, continue to stir slowly for another 10-15 minutes to ensure the gel is completely homogeneous and clear.

- Degassing (Optional): If significant air has been entrapped during the process, the gel can be allowed to stand for several hours or be placed in a vacuum chamber to remove bubbles.  
[\[4\]](#)

## Protocol 3: Characterization of the Neutralized Gel

Objective: To measure the critical quality attributes of the final **Carbomer 941** gel.

### A. pH Measurement

Equipment:

- Calibrated pH meter with a surface or spear-tip electrode

Procedure:

- Calibrate the pH meter using standard buffer solutions (e.g., pH 4.0, 7.0, 10.0).
- Immerse the electrode directly into the prepared gel, ensuring the junction is fully covered.
- Allow the reading to stabilize for at least one minute before recording the pH value.
- Clean the electrode thoroughly with deionized water after use.

### B. Viscosity Measurement

Equipment:

- Rotational viscometer (e.g., Brookfield type) with an appropriate spindle and guard leg.

Procedure:

- Select a spindle and rotational speed appropriate for the expected viscosity of the gel. For a typical **Carbomer 941** gel, a T-bar or disc spindle at low RPMs (e.g., 10-50 rpm) is often suitable.
- Place a sufficient amount of the gel into a beaker, ensuring there are no air bubbles.
- Lower the spindle into the gel until it reaches the immersion mark.

- Allow the spindle to rotate for a set period (e.g., 60 seconds) to achieve a stable reading.
- Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s), noting the spindle, speed, and temperature, as these parameters significantly affect the measurement. The rheological behavior of Carbomer gels can be further characterized by measuring viscosity at different shear rates.[13][14]

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